

4-Methylmorpholine-2-carboxylic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Methylmorpholine-2-carboxylic acid

Cat. No.: B1322872

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In-Depth Technical Guide: 4-Methylmorpholine-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methylmorpholine-2-carboxylic acid**, including its chemical properties, synthesis, and potential applications in research and drug development.

Core Compound Information

4-Methylmorpholine-2-carboxylic acid is a heterocyclic organic compound featuring a morpholine ring substituted with a methyl group at the nitrogen atom (position 4) and a carboxylic acid group at position 2.

Property	Value	Source
CAS Number	842949-48-8	N/A
Molecular Formula	C ₆ H ₁₁ NO ₃	N/A
Molecular Weight	145.16 g/mol	N/A
Canonical SMILES	CN1CCOC(C1)C(=O)O	N/A
InChI Key	LJIYTRWQOOXPCZ-UHFFFAOYSA-N	N/A

Physicochemical Data and Safety Information

A summary of key physicochemical properties and hazard information for the hydrochloride salt of **4-Methylmorpholine-2-carboxylic acid** is presented below.

Data Point	Value	Source
Molecular Weight (HCl salt)	181.62 g/mol	[1]
Purity	≥97%	N/A
Physical Form	Solid	N/A
Storage Conditions	Sealed in dry, 2-8°C	N/A
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]
Signal Word	Warning	N/A

Synthesis and Experimental Protocols

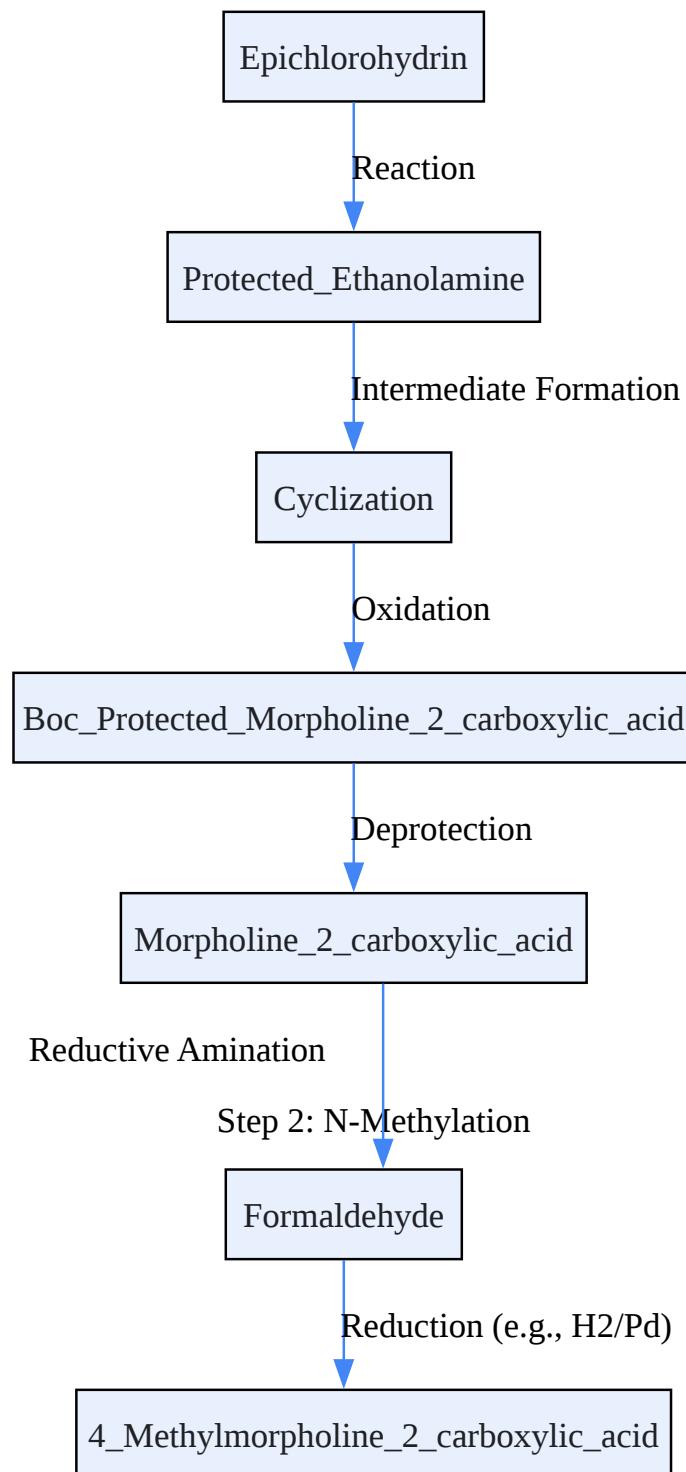
While a specific, detailed experimental protocol for the direct synthesis of **4-Methylmorpholine-2-carboxylic acid** is not readily available in the cited literature, a plausible

synthetic pathway can be constructed based on the synthesis of its precursor, morpholine-2-carboxylic acid, and general N-methylation procedures for morpholines.

Conceptual Experimental Workflow

The synthesis can be conceptualized as a two-step process: first, the synthesis of the morpholine-2-carboxylic acid scaffold, followed by N-methylation.

Step 1: Synthesis of Morpholine-2-carboxylic acid

[Click to download full resolution via product page](#)Conceptual synthetic workflow for **4-Methylmorpholine-2-carboxylic acid**.

Detailed Methodologies

Step 1: Synthesis of (S)-N-BOC-Morpholine-2-carboxylic Acid

A concise, chromatography-free synthesis has been developed starting from epichlorohydrin.[\[2\]](#)

- Reaction of Epichlorohydrin and Protected Ethanolamine: Chiral epichlorohydrin is reacted with a protected ethanolamine to form a chlorohydrin intermediate.
- Epoxide Formation and Cyclization: The chlorohydrin readily forms an epoxide, which then undergoes cyclization to yield a morpholine-oxazepine mixture.
- Hydrogenation and Protection: The benzyl protecting groups are removed via hydrogenation, and the nitrogen is subsequently protected with a BOC group.
- Oxidation: A TEMPO-catalyzed oxidation converts the primary alcohol of the morpholine intermediate to the desired carboxylic acid.
- Purification: The final product can be isolated and purified using acid-base extractions.

Step 2: N-Methylation of Morpholine-2-carboxylic Acid (Proposed)

Based on the synthesis of the related 4-methylmorpholine-3-carboxylic acid, a reductive amination protocol is proposed.

- Reaction Setup: Morpholine-2-carboxylic acid is dissolved in a suitable solvent.
- Addition of Reagents: Aqueous formaldehyde is added to the solution.
- Hydrogenation: The reaction mixture is stirred under a hydrogen atmosphere in the presence of a palladium on carbon catalyst.
- Work-up: Upon reaction completion, the catalyst is filtered off, and the filtrate is concentrated under vacuum to yield the final product.

Significance in Medicinal Chemistry and Drug Development

The morpholine scaffold is a privileged structure in medicinal chemistry, known to impart favorable physicochemical properties such as enhanced solubility and metabolic stability.[3] The presence of a chiral center at the 2-position of the morpholine ring in **4-Methylmorpholine-2-carboxylic acid** makes it a valuable building block for asymmetric synthesis, which is crucial for developing drugs with improved efficacy and reduced side effects.[3]

Potential Biological Roles and Signaling Pathways

While specific biological targets and signaling pathways for **4-Methylmorpholine-2-carboxylic acid** have not been detailed in the available literature, the broader class of morpholine derivatives has been associated with a wide range of pharmacological activities, including anticancer, anti-inflammatory, and antiviral properties.[3] The carboxylic acid moiety is a key functional group that can participate in crucial interactions with biological targets and can also serve as a handle for further chemical modifications.

The general role of morpholine-containing compounds in drug discovery can be illustrated by their interaction with various biological targets.



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General interaction of morpholine derivatives with biological systems.

Conclusion

4-Methylmorpholine-2-carboxylic acid is a chiral heterocyclic compound with potential applications as a building block in medicinal chemistry and drug discovery. Its synthesis can be achieved through a multi-step process starting from readily available precursors. While its specific biological activities remain to be fully elucidated, the well-established importance of the morpholine scaffold in bioactive molecules suggests that this compound and its derivatives are promising candidates for further investigation in various therapeutic areas. Researchers and drug development professionals can utilize the information provided in this guide to explore the potential of **4-Methylmorpholine-2-carboxylic acid** in their research programs.

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References

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